

In-Depth Technical Guide to Ethyl Acetoacetate-d5

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Compound of Interest

Compound Name: Ethyl acetoacetate-d5

Cat. No.: B12403581

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This technical guide provides a comprehensive overview of the key properties and analytical methodologies related to **Ethyl Acetoacetate-d5**, a deuterated isotopologue of ethyl acetoacetate. This document is intended to serve as a valuable resource for professionals in research and development who utilize stable isotope-labeled compounds.

Core Molecular Data

Ethyl acetoacetate-d5 (EAA-d5) is a stable isotope-labeled version of ethyl acetoacetate, where five hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it a valuable tool in various scientific applications, including as an internal standard for mass spectrometry-based quantitative analysis and as a tracer in metabolic studies.^[1] The incorporation of deuterium increases the molecular weight of the compound, which is a fundamental parameter for its identification and quantification.

Molecular and Physical Properties

The key quantitative data for **ethyl acetoacetate-d5** and its non-deuterated counterpart are summarized in the table below for direct comparison.

Property	Ethyl Acetoacetate-d5	Ethyl Acetoacetate (non-deuterated)
Molecular Formula	C ₆ H ₅ D ₅ O ₃ [2]	C ₆ H ₁₀ O ₃ [3]
Molecular Weight	135.17 g/mol [2][4]	130.14 g/mol [3]
Appearance	Colorless to light yellow liquid[2]	Colorless liquid[5]
Purity (by GC)	99.22%[2]	≥99%
Isotopic Enrichment	98.86%[2]	N/A
Boiling Point	Not explicitly stated, expected to be similar to the non-deuterated form	181 °C (lit.)[5]
Melting Point	Not explicitly stated, expected to be similar to the non-deuterated form	-43 °C (lit.)[5]
Density	Not explicitly stated, expected to be similar to the non-deuterated form	1.029 g/mL at 20 °C (lit.)[5]
Refractive Index	Not explicitly stated, expected to be similar to the non-deuterated form	n _{20/D} 1.419 (lit.)
CAS Number	55514-60-8[2][4]	141-97-9[3]

Structural Representation

The structural difference between ethyl acetoacetate and its deuterated analogue lies in the substitution of hydrogen atoms with deuterium on the acetyl and methylene groups.

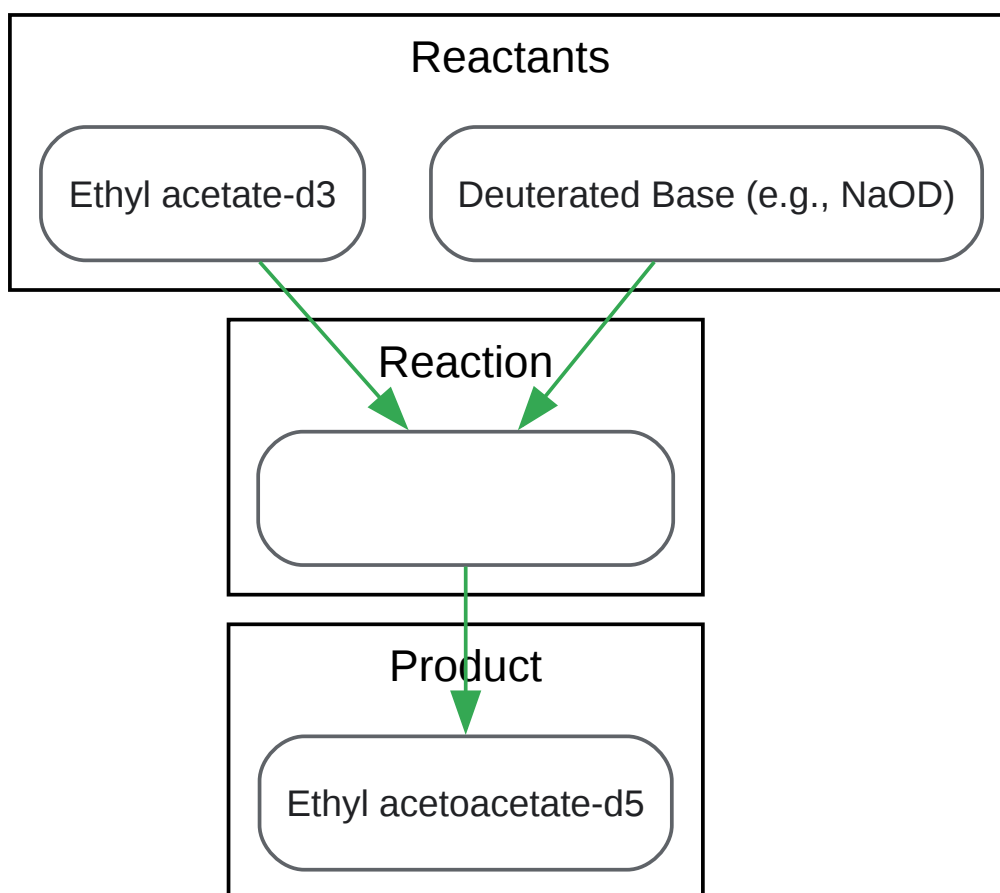
Caption: Structural formulas of ethyl acetoacetate and **ethyl acetoacetate-d5**.

Experimental Protocols

Synthesis of Ethyl Acetoacetate-d5

While a specific, detailed protocol for the synthesis of **ethyl acetoacetate-d5** is not readily available in public literature, a plausible synthetic route would involve the Claisen condensation of ethyl acetate-d3 with a deuterated base in a deuterated solvent, or the reaction of diketene with deuterated ethanol. The classic laboratory preparation of ethyl acetoacetate involves the Claisen condensation of ethyl acetate.[6][7] To achieve the d5 deuteration pattern, one would likely start with deuterated precursors.

Plausible Synthesis Pathway for Ethyl Acetoacetate-d5



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Caption: A conceptual workflow for the synthesis of **ethyl acetoacetate-d5**.

Determination of Molecular Weight and Isotopic Enrichment by Mass Spectrometry

The molecular weight and isotopic enrichment of **ethyl acetoacetate-d5** are typically determined using mass spectrometry (MS), often coupled with gas chromatography (GC-MS).

Methodology:

- **Sample Preparation:** A dilute solution of **ethyl acetoacetate-d5** is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- **GC Separation:** The sample is injected into a gas chromatograph to separate the analyte from any impurities.
- **Mass Spectrometry Analysis:** The eluent from the GC column is introduced into the mass spectrometer. The instrument is operated in electron ionization (EI) mode.
- **Data Acquisition:** Mass spectra are recorded, showing the mass-to-charge ratio (m/z) of the molecular ion and its fragment ions.
- **Data Analysis:**
 - The molecular weight is confirmed by the m/z of the molecular ion peak. For **ethyl acetoacetate-d5**, this will be observed around m/z 135.
 - The isotopic enrichment is calculated by comparing the intensities of the ion peaks corresponding to the deuterated molecule and any remaining non-deuterated or partially deuterated species.

Purity Analysis by Gas Chromatography (GC)

The chemical purity of **ethyl acetoacetate-d5** can be assessed using gas chromatography with a flame ionization detector (GC-FID).

Methodology:

- **Instrument Setup:** A gas chromatograph equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column) and an FID detector is used.

- **Sample Preparation:** The sample is diluted in an appropriate solvent.
- **Injection:** A small volume of the prepared sample is injected into the GC.
- **Chromatographic Separation:** The components of the sample are separated based on their boiling points and interactions with the stationary phase of the column.
- **Detection:** The FID detector generates a signal for each eluting compound.
- **Purity Calculation:** The purity is determined by calculating the area percentage of the main peak corresponding to **ethyl acetoacetate-d5** relative to the total area of all peaks in the chromatogram. A certificate of analysis for a commercial sample of **ethyl acetoacetate-d5** indicates a purity of 99.22% as determined by GC.[2]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Ethyl Acetoacetate [drugfuture.com]
- 4. Ethyl acetoacetate-d5 | 55514-60-8 [sigmaaldrich.com]
- 5. Ethyl acetoacetate | 141-97-9 [amp.chemicalbook.com]
- 6. Ethyl acetoacetate synthesis - chemicalbook [chemicalbook.com]
- 7. khannapankaj.wordpress.com [khannapankaj.wordpress.com]
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